

Nimesulide safety profile and common adverse effects

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Compound Focus: Nimesulide

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Nimesulide Safety Profile at a Glance

The table below summarizes the core safety information for **nimesulide**.

Aspect	Details
Primary Safety Concern	Drug-Induced Liver Injury (DILI) [1]
Spectrum of Liver Injury	Transient enzyme elevations → Symptomatic hepatitis with jaundice → Fulminant hepatic failure [1]
Reported Mortality Rate (in jaundiced cases)	10% - 20% [1]
Estimated Incidence of Clinically Apparent Liver Injury	~1 in 50,000 users [1] [2]
Typical Latency to Onset	Few days to 6 months (median ~4 weeks); severe cases reported after 3-5 days [1]
Common Non-Hepatic Adverse Effects	Gastrointestinal upset (nausea, diarrhea, pain), dizziness, somnolence, skin rash, pruritus [1] [2] [3]

Aspect	Details
Key Risk Mitigation Strategy	Limit treatment duration to a maximum of 15 days [1] [2]

Quantitative Risk Data from Meta-Analysis

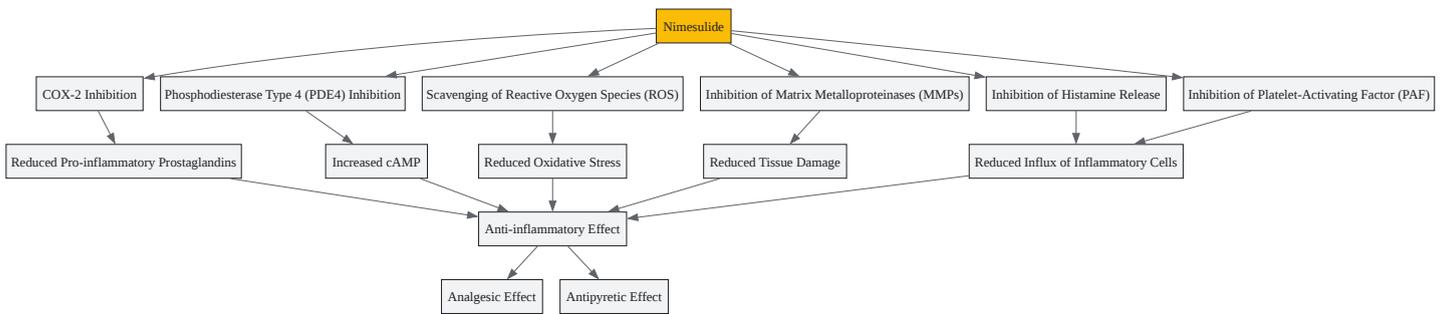
A 2019 systematic review and meta-analysis pooled data from various study designs to quantify the risk of **nimesulide**-induced hepatotoxicity [4]. The findings are summarized below.

Analysis Type	Comparison	Risk Estimate (Pooled)	Notes
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| **Disproportionality Analysis** | **Nimesulide** vs. Other NSAIDs | **Reporting Odds Ratio (ROR): 4.05** (95% CI: 3.46-4.75) [4] | Indicates a **four-fold higher** reporting rate of liver injury with **nimesulide** compared to other NSAIDs in pharmacovigilance databases. | | **Relative Risk Analysis** | **Nimesulide** vs. Other NSAIDs/No NSAID | **Relative Risk (RR): 2.30** (95% CI: 1.74-3.05) [4] | Indicates **nimesulide** users had **over twice the risk** of experiencing hepatotoxicity. |

Mechanism of Hepatotoxicity and Experimental Assessment

The exact mechanism of **nimesulide**-induced liver injury is not fully established but is considered **idiosyncratic** [1]. It is hypothesized to be due to a reaction to a reactive metabolite formed during hepatic metabolism [1] [5]. The multifaceted action of **nimesulide** involves several pathways, as illustrated in the following mechanism-of-action workflow.



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Nimesulide's primary action is the selective inhibition of cyclooxygenase-2 (COX-2), reducing the synthesis of prostaglandins at inflammation sites [1] [6]. Its broader mechanism includes inhibiting phosphodiesterase type 4 (PDE4) to increase cAMP levels, scavenging reactive oxygen species (ROS), inhibiting matrix metalloproteinases (MMPs) and histamine release, and reducing platelet-activating factor (PAF) production [7] [6]. These multifaceted actions collectively contribute to its anti-inflammatory, analgesic, and antipyretic effects.

For assessing hepatotoxicity causality in reported cases, the **Roussel Uclaf Causality Assessment Method (RUCAM)** is a standardized tool [4]. It scores cases based on key elements:

- **Time to onset** from drug start
- **Course after drug cessation**
- **Risk factors** (e.g., alcohol use)
- **Concomitant drug use**
- **Exclusion of alternative causes**
- **Previous hepatotoxicity information**

- **Response to re-challenge**

Cases are classified as *highly probable*, *probable*, *possible*, or *unlikely* based on the total score [4].

Risk Management and Regulatory Context

- **Patient Selection:** Contraindicated in patients with **pre-existing liver disease** or **known hypersensitivity** to NSAIDs/sulfonamides [1] [2] [5]
- **Treatment Duration:** Strictly limit use to a **maximum of 15 days**; shorter duration does not eliminate risk of severe hepatotoxicity [1] [2]
- **Clinical Monitoring:** No specific monitoring protocol is universally mandated, but clinicians should maintain high vigilance and advise patients to discontinue **nimesulide** and seek immediate medical attention if symptoms like anorexia, nausea, vomiting, abdominal pain, fatigue, or dark urine occur [1]
- **Regulatory Status:** Not approved in the U.S., Canada, Australia, and many other countries; banned or suspended in several European countries (e.g., Spain, Finland, Ireland) due to hepatotoxicity concerns [1] [2] [4]

Environmental and Veterinary Toxicity

Compounding its human safety concerns, **nimesulide** is **toxic to vultures** [2] [8]. Experimental studies show that vultures fed carcasses of livestock treated with **nimesulide** develop kidney failure, visceral gout, and die within 26-29 hours of exposure [8]. This has led India to ban **nimesulide** for veterinary use to protect critically endangered vulture populations [2] [8].

Nimesulide's efficacy is counterbalanced by a significant risk of severe hepatotoxicity. For researchers and clinicians, a thorough understanding of its safety profile, strict adherence to short-term use, and vigilant patient monitoring are paramount.

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References

1. Nimesulide - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
2. Nimesulide [en.wikipedia.org]
3. Nimesulide-induced fixed drug eruption | Allergologia et ... [elsevier.es]
4. Nimesulide-induced hepatotoxicity: A systematic review and ... [journals.plos.org]
5. Nimesulide - an overview | ScienceDirect Topics [sciencedirect.com]
6. What is the mechanism of Nimesulide? [synapse.patsnap.com]
7. Recent contributions to knowledge of the mechanism ... [pubmed.ncbi.nlm.nih.gov]
8. Experimental safety testing confirms that the NSAID ... [sciencedirect.com]

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